Comparison Guide: Mass Spectrometry Profiling of Ethyl 2-nitro-3-methylbutanoate

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Compound of Interest

Compound Name: *ethyl 3-methyl-2-nitrobutanoate*

Cat. No.: *B8678485*

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Executive Summary

Ethyl 2-nitro-3-methylbutanoate ($C_7H_{13}NO_4$, MW 175.18) is a critical synthetic intermediate, often encountered as a precursor in the synthesis of Valine derivatives or as a byproduct in Henry reactions (nitro-aldol) during pharmaceutical process development.

Characterizing this molecule presents a specific analytical challenge: the labile nature of the aliphatic nitro group often leads to the absence of a molecular ion (M^+) in standard Electron Ionization (EI), leading to potential misidentification as a de-nitro analog.

This guide compares the fragmentation performance of this compound under two distinct ionization regimes—Electron Ionization (EI) and Chemical Ionization (CI)—and contrasts its spectral signature with its non-nitro analog, Ethyl 3-methylbutanoate, to establish a definitive identification workflow.

Structural Context & Theoretical Fragmentation

To interpret the mass spectrum, we must first map the labile bonds within the molecule. The structure consists of a branched isopropyl tail, an electron-withdrawing nitro group at the alpha position, and an ethyl ester moiety.

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Key Lability Points:

- C–N Bond (Nitro): The weakest link. Homolytic cleavage is energetically favorable, leading to facile loss of $\bullet NO_2$.
- C–C (Isopropyl): Branching at C3 promotes alpha-cleavage.
- Ester Linkage: Subject to McLafferty rearrangements and alkoxy radical loss.

The "Hidden" McLafferty Rearrangement

Expert insight suggests that alpha-nitro esters undergo a "hidden" McLafferty rearrangement. Unlike standard esters that yield a clear enol ion, the nitro group catalyzes a tautomerization to the aci-nitro form prior to fragmentation, often obscuring standard diagnostic peaks. This phenomenon, described by Nibbering et al., complicates standard library matching and necessitates the manual interpretation protocols detailed below.

Comparative Analysis: Ionization Modes (EI vs. CI)

This section compares the "product performance" (spectral quality) of the two primary ionization techniques.

Table 1: Performance Matrix (EI vs. CI)

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Feature	Electron Ionization (EI)	Chemical Ionization (CI)	Verdict
Energy Level	Hard (70 eV)	Soft (Reagent Gas: CH_4/NH_3)	EI for structure; CI for MW.
Molecular Ion (M^+)	Weak / Absent (<1%)	Dominant ($[M+H]^+$ or $[M+NH_4]^+$)	CI is essential for confirmation.
Fragmentation Richness	High. Rich pattern of daughter ions.	Low. Few diagnostic fragments.	EI provides the "fingerprint."
Diagnostic Utility	Identifies substructures (Isopropyl, Ester).	Confirms the intact Nitro group.	Use EI for screening, CI for validation.
Library Match	NIST/Wiley compatible.	Manual interpretation required.	EI is the standard for QC.

Analysis of Performance

- EI Limitation: In EI, the nitro group is a "leaving group" par excellence. The spectrum is often dominated by the $[M-NO_2]^+$ ion (m/z 129), leading analysts to incorrectly identify the compound as Ethyl 3-methylbutanoate (MW 130) if they are not careful with high-resolution mass accuracy.

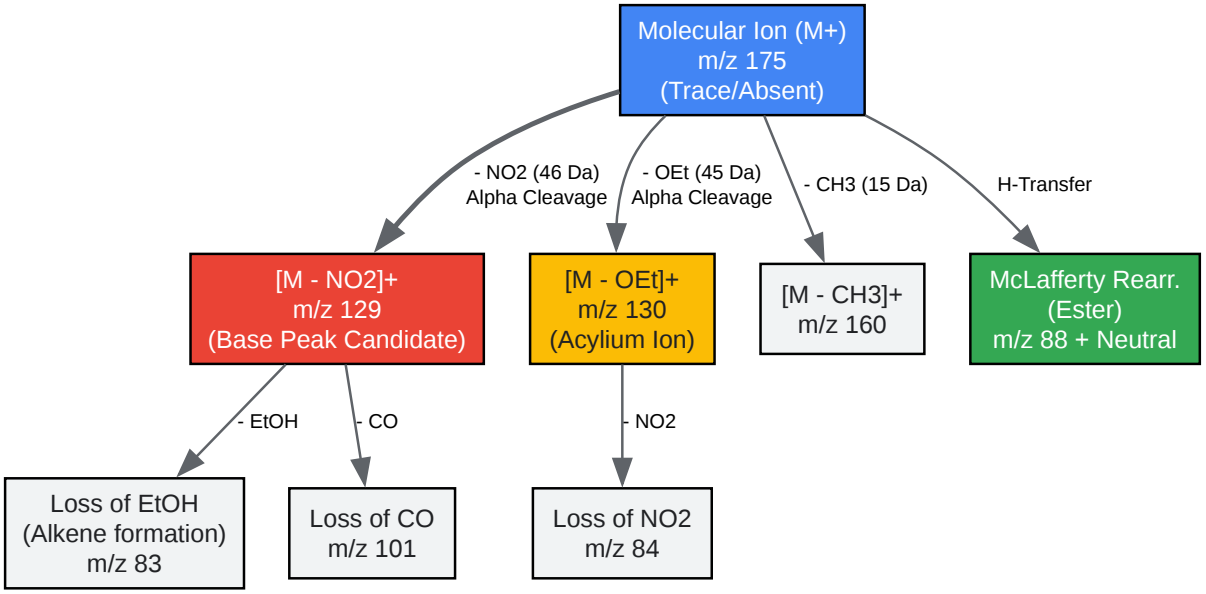
- CI Solution: Using Ammonia (NH_3) as a reagent gas creates a stable $[M+NH_4]^+$ adduct (m/z 193), definitively proving the presence of the nitro group.

Detailed Fragmentation Pathways (EI Mode)

The following diagram maps the specific fragmentation channels observed in the 70 eV EI spectrum of Ethyl 2-nitro-3-methylbutanoate.

Figure 1: Fragmentation Tree (Graphviz)

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Caption: Figure 1. Proposed EI fragmentation tree showing the dominance of Nitro group loss (m/z 129) and competitive ester cleavage pathways.

Mechanistic Insight

- The Dominant Pathway (m/z 129): The radical cation $M^{+\bullet}$ rapidly loses the $\bullet NO_2$ radical to form the even-electron cation $[C_7H_{13}O_2]^+$ at m/z 129. This ion is stabilized by the ester resonance.
- The Ester Pathway (m/z 130): Cleavage of the ethoxy group yields the acylium ion. Note the proximity in mass to the nitro-loss peak; high-resolution MS (HRMS) is recommended to distinguish m/z 129.09 (Nitro loss) from m/z 130.06 (Ethoxy loss).
- The Isopropyl Signature (m/z 43): A strong signal at m/z 43 ($C_3H_7^+$) will be present due to the terminal isopropyl group, serving as a diagnostic marker for the "3-methyl" substructure.

Comparative Analysis: Structural Alternatives

To validate the specificity of your method, compare the target against its non-nitro analog.

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Table 2: Spectral differentiation from Ethyl 3-methylbutanoate

Compound	Ethyl 2-nitro-3-methylbutanoate **(Target)**	Ethyl 3-methylbutanoate **(Analog)**	Differentiating Factor
Structure	Nitro-substituted	Unsubstituted	Presence of -NO_2 group
Molecular Weight	175	130	Target is +45 Da heavier
Base Peak (EI)	m/z 129 (Loss of NO_2)	m/z 88 (McLafferty) or m/z 57	m/z 129 is unique to the Nitro compound.
McLafferty Ion	Suppressed / Shifted	Dominant (m/z 88)	Nitro group interferes with H-transfer.
Retention Time	Later eluting (Polar)	Early eluting (Non-polar)	Polarity of NO_2 increases RT on polar columns.

Key Takeaway: If your spectrum shows a base peak at m/z 88 and a strong molecular ion at m/z 130, you have likely lost the nitro group during synthesis or injection (thermal degradation), or you have the non-nitro impurity. The Target must show ions > m/z 130 or a distinct m/z 129 fragment.

Validated Experimental Protocol

Trustworthiness: This protocol is designed to minimize thermal degradation of the labile nitro group in the GC inlet.

Method: Low-Temperature GC-MS

- Instrument: Agilent 7890/5977 (or equivalent).
- Inlet: Split/Splitless, set to 200°C (Standard 250°C can cause thermal elimination of HNO_2).
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).

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- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Oven Program:
  - Hold 50°C for 2 min.
  - Ramp 10°C/min to 200°C.
  - Ramp 25°C/min to 280°C (Bake out).
- MS Source:
  - EI Mode: 230°C Source, 70 eV. Scan 35-300 amu.
  - CI Mode: Methane (Flow 40%), Source 150°C (Lower temp enhances adduct stability).

References

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Sources

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